

3-O-beta-D-Glucopyranosylplatycodigenin solubility and preparation of stock solutions

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Compound of Interest

Compound Name: 3-O-beta-D-Glucopyranosylplatycodigenin

Cat. No.: B2990951

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Application Notes and Protocols: 3-O-beta-D-Glucopyranosylplatycodigenin

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-O-beta-D-Glucopyranosylplatycodigenin is a triterpenoid saponin isolated from the roots of *Platycodon grandiflorum*. It has demonstrated biological activities, including anti-proliferative effects on hepatic stellate cells. These notes provide essential information on the solubility of this compound and detailed protocols for the preparation of stock solutions to ensure accurate and reproducible experimental results.

Physicochemical Properties

Property	Value
Molecular Formula	C ₃₆ H ₅₈ O ₁₂
Molecular Weight	682.84 g/mol [1]
Appearance	White to off-white solid[1]
CAS Number	38337-25-6[1]

Solubility Data

The solubility of **3-O-beta-D-Glucopyranosylplatycodigenin** has been determined in various solvent systems. The quantitative data is summarized in the table below. For optimal results, particularly with DMSO, it is recommended to use a fresh, unopened bottle as hygroscopic DMSO can negatively impact solubility.^[1] If precipitation is observed, gentle heating and/or sonication can be employed to aid dissolution.^[1]

Solvent/Solvent System	Concentration	Molarity (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL ^[1]	146.45	Ultrasonic treatment is required. ^[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL ^[1]	≥ 3.66	Results in a clear solution. ^[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL ^[1]	≥ 3.66	Results in a clear solution. ^[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL ^[1]	≥ 3.66	Results in a clear solution. ^[1]
Pyridine, Methanol, Ethanol	Soluble	Not specified	Qualitative data indicates solubility. ^[2]

Experimental Protocols: Preparation of Stock Solutions

High-Concentration Stock Solution in DMSO (100 mg/mL)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution into aqueous buffers or culture media.

Materials:

- **3-O-beta-D-Glucopyranosylplatycodigenin** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weigh the desired amount of **3-O-beta-D-Glucopyranosylplatycodigenin** powder using an analytical balance.
- Add the appropriate volume of fresh DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 100 mg of the compound to 1 mL of DMSO.
- Vortex the mixture thoroughly for 1-2 minutes.
- Place the tube or vial in an ultrasonic water bath and sonicate until the compound is completely dissolved.^[1] The solution should be clear and free of any visible particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Preparation of Diluted Stock Solutions in DMSO

The following table provides the required mass of the compound and volume of DMSO to prepare stock solutions of common molarities.

Desired Concentration (mM)	Mass for 1 mL (mg)	Mass for 5 mL (mg)	Mass for 10 mL (mg)
1	0.683	3.415	6.83
5	3.415	17.075	34.15
10	6.83	34.15	68.3

Procedure:

- Weigh the calculated mass of **3-O-beta-D-Glucopyranosylplatycodigenin**.
- Add the corresponding volume of DMSO.
- Vortex and sonicate as described in Protocol 4.1.
- Aliquot for storage.

Preparation of a Working Solution for In Vivo Studies

This protocol describes the preparation of a 2.5 mg/mL working solution in a vehicle suitable for animal studies.^[1]

Materials:

- High-concentration stock solution of **3-O-beta-D-Glucopyranosylplatycodigenin** in DMSO (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline solution (sterile)
- Sterile tubes

Procedure:

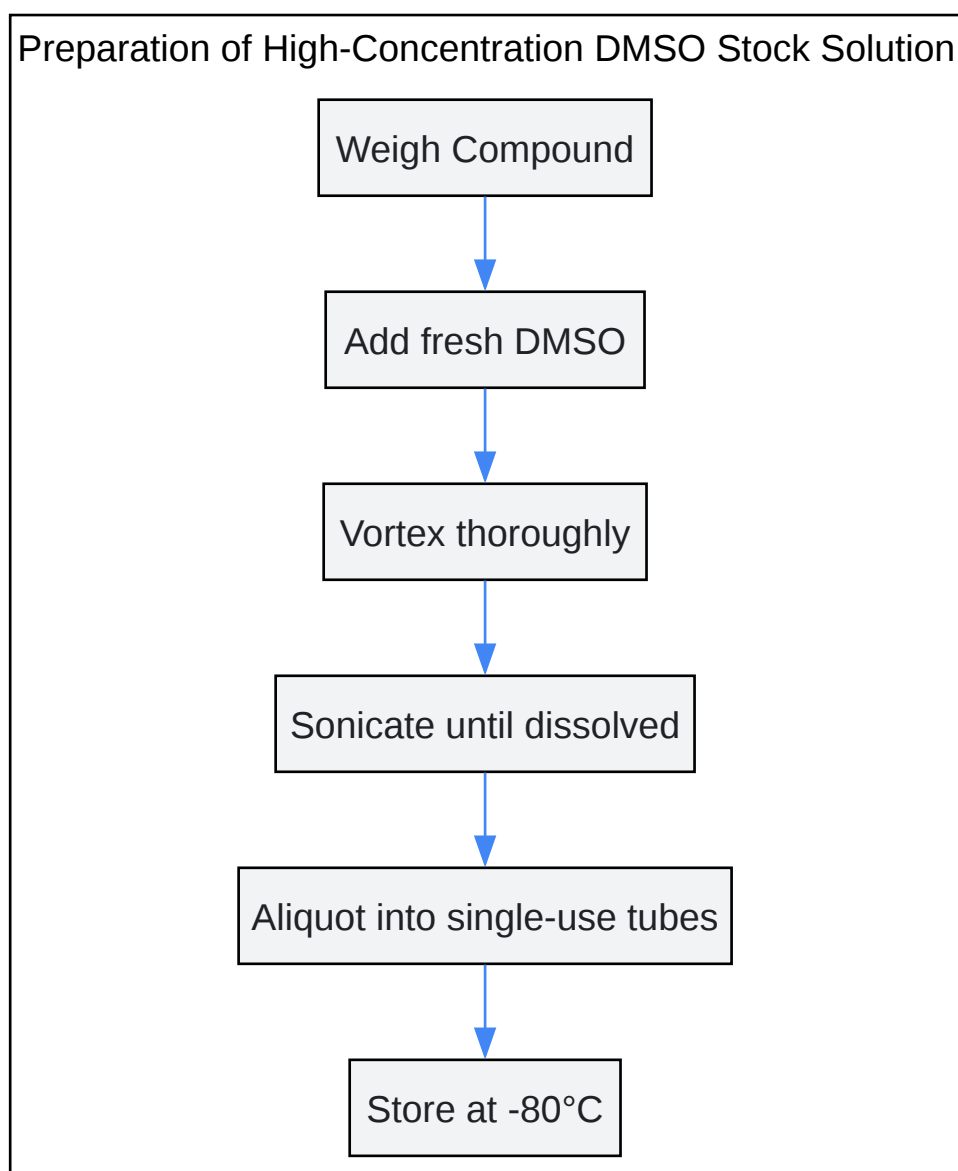
- To prepare 1 mL of the final working solution, begin by adding 400 μ L of PEG300 to a sterile tube.
- Add 100 μ L of a 25 mg/mL **3-O-beta-D-Glucopyranosylplatycodigenin** DMSO stock solution to the PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until a homogenous solution is formed.
- Add 450 μ L of saline solution to bring the final volume to 1 mL.
- Mix the final solution until it is clear and uniform.

Storage and Stability

Proper storage is crucial to maintain the integrity of **3-O-beta-D-Glucopyranosylplatycodigenin** and its solutions.

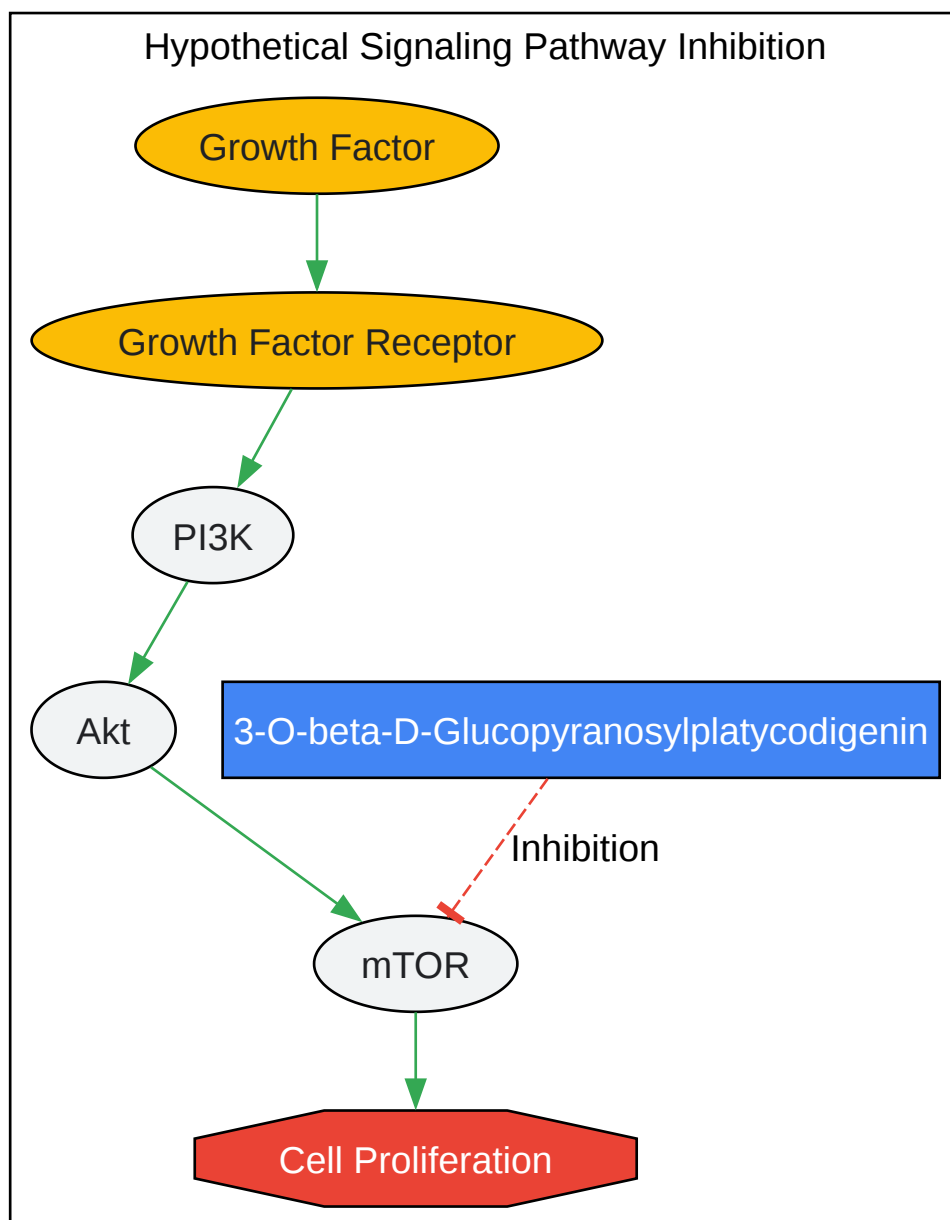
- Powder: Store at 4°C for up to 2 years or at -20°C for up to 3 years.^[2] The compound should be kept in a tightly sealed container, protected from light and moisture.
- Stock Solutions: Aliquoted stock solutions in DMSO should be stored at -20°C for up to 1 month or at -80°C for up to 6 months.^{[1][2]} Avoid repeated freeze-thaw cycles to prevent degradation.^[2]

Visualized Workflows and Pathways



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Caption: Workflow for preparing a high-concentration stock solution.



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Caption: Hypothetical inhibition of a cell proliferation pathway.

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